

# Essential Safety and Logistical Information for Handling Octocrylene-d10

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## Compound of Interest

Compound Name: Octocrylene-d10

Cat. No.: B15136697

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This document provides immediate, essential guidance for the safe handling and disposal of **Octocrylene-d10** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to minimize exposure risks and ensure proper environmental containment.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Octocrylene, the non-deuterated parent compound. Data for **Octocrylene-d10** is limited, but its physical and chemical properties are expected to be very similar.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>17</sub> D <sub>10</sub> NO <sub>2</sub>	[1]
Molecular Weight	371.54 g/mol	[1]
Melting Point	-10°C (lit.)	[2]
Boiling Point	218°C / 1.5 mmHg (lit.)	[2]
Acute Toxicity (Oral, Rat)	LD50 > 67,000 mg/kg	[3]

## Operational Plan: Safe Handling of Octocrylene-d10

Adherence to the following step-by-step protocol is mandatory for the safe handling of **Octocrylene-d10**.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **Octocrylene-d10** in a well-ventilated area. A chemical fume hood is recommended to minimize inhalation exposure.[\[2\]](#)
- Eye Protection: Wear chemical safety glasses or goggles that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[3\]](#)[\[4\]](#)
- Hand Protection: Wear chemical-impermeable gloves.[\[2\]](#)
- Body Protection: Wear suitable protective clothing, such as a lab coat, to prevent skin contact.[\[1\]](#)[\[2\]](#)

## Handling Procedures

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible. Set up a designated risk-elimination area.[\[2\]](#)
- Dispensing: Avoid the formation of dust and aerosols during handling.[\[2\]](#) Use non-sparking tools to prevent ignition from electrostatic discharge.[\[2\]](#)
- Contact Avoidance: Take measures to avoid contact with skin and eyes.[\[2\]](#) Do not breathe mist, gas, or vapors.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[4\]](#) Contaminated clothing should be removed and washed before reuse.[\[4\]](#)
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#) Keep it away from incompatible materials and foodstuff containers.[\[2\]](#)

## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)[\[3\]](#)

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[2]
- Eye Contact: Rinse the eyes thoroughly with plenty of water for at least 15 minutes, lifting the lower and upper eyelids. Consult a physician.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2][3]

## Disposal Plan

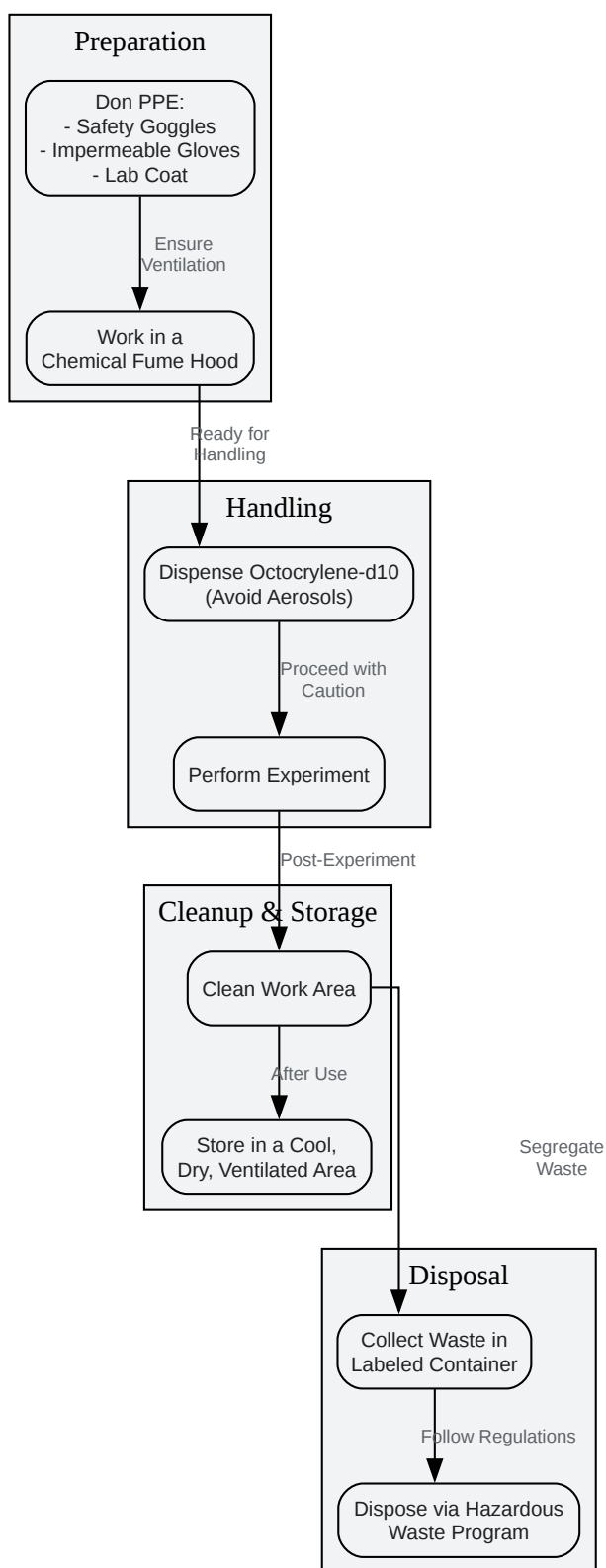
**Octocrylene-d10** is classified as very toxic to aquatic life with long-lasting effects.[1][4][5]

Therefore, proper disposal is critical to prevent environmental contamination.

- Waste Collection: Collect all waste material containing **Octocrylene-d10** in a suitable, closed container labeled for chemical waste.[2]
- Environmental Precaution: Do not allow the chemical to enter drains, sewers, or any body of water.[1][2] All spills should be collected and contained.
- Disposal Route: Dispose of the contents and container at a hazardous or special waste collection point in accordance with local, regional, and national regulations.[4][5]

## Visualized Workflow for Handling Octocrylene-d10

The following diagram illustrates the procedural flow for the safe handling of **Octocrylene-d10**, from preparation to disposal.



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## References

- 1. [assets.lgcstandards.com](https://assets.lgcstandards.com) [[assets.lgcstandards.com](https://assets.lgcstandards.com)]
- 2. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 3. [makingcosmetics.com](https://makingcosmetics.com) [[makingcosmetics.com](https://makingcosmetics.com)]
- 4. [v6-file.globalso.com](https://v6-file.globalso.com) [[v6-file.globalso.com](https://v6-file.globalso.com)]
- 5. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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